

# IUPAC name for 2-Chloro-4-iodo-1-methoxybenzene

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## Compound of Interest

Compound Name: 2-Chloro-4-iodo-1-methoxybenzene

Cat. No.: B1599835

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An In-Depth Technical Guide to 2-Chloro-1-iodo-4-methoxybenzene

## Abstract

This technical guide provides a comprehensive scientific overview of 2-chloro-1-iodo-4-methoxybenzene (CAS No. 219735-98-5), a halogenated aromatic compound with significant potential as a versatile intermediate in synthetic organic chemistry. Addressed to an audience of researchers, medicinal chemists, and drug development professionals, this document delineates the compound's structural and physicochemical properties, provides a detailed, mechanistically-grounded protocol for its synthesis, and explores its prospective applications as a building block in the construction of complex molecular architectures. The guide emphasizes the strategic utility of its dual-halogen substitution pattern, which allows for selective, sequential functionalization in modern cross-coupling methodologies.

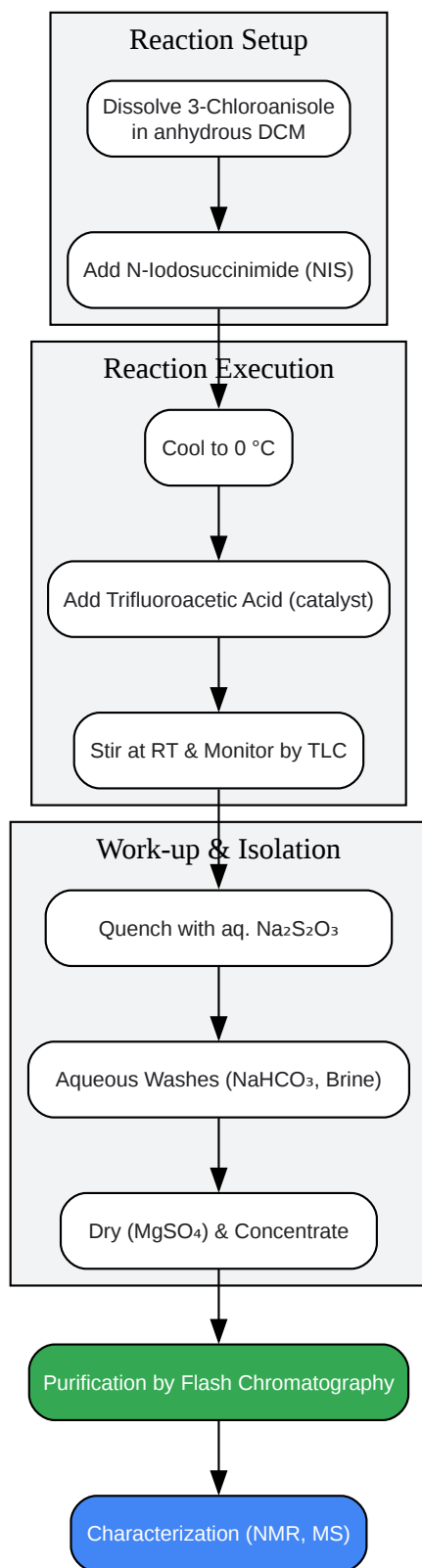
## Nomenclature, Structure, and Physicochemical Properties

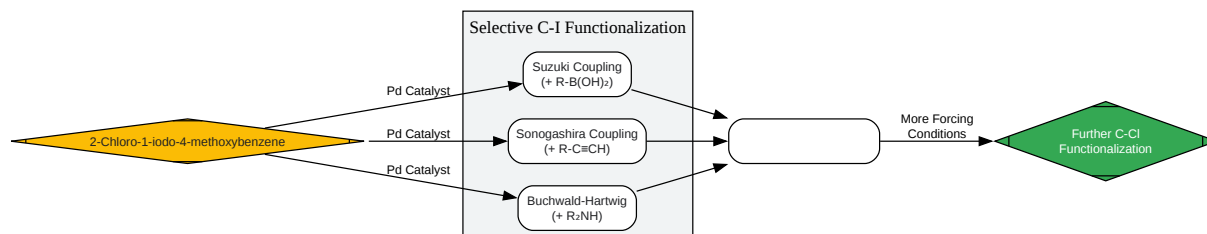
Proper nomenclature is critical for unambiguous scientific communication. The compound is systematically named according to IUPAC rules, though several synonyms are prevalent in commercial and research contexts.

- IUPAC Name: 2-Chloro-1-iodo-4-methoxybenzene<sup>[1]</sup>

- Common Synonyms: 3-Chloro-4-iodoanisole[1]
- CAS Number: 219735-98-5[1][2][3][4]

The molecular structure features a benzene ring substituted with four groups: a methoxy group, a chlorine atom, and an iodine atom, positioned as depicted below.





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## References

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